

Handling and storage procedures for D-Glucurono-6,3-lactone acetonide.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|--------------------------------------|
| Compound Name: | D-Glucurono-6,3-lactone acetonide |
| Cat. No.: | B014291 |

[Get Quote](#)

Application Notes and Protocols: D-Glucurono-6,3-lactone acetonide

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and optimal storage of **D-Glucurono-6,3-lactone acetonide** (CAS No: 20513-98-8), a key intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring personnel safety, maintaining compound integrity, and achieving reproducible experimental outcomes.

Compound Information

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₉ H ₁₂ O ₆ | [1] |
| Molecular Weight | 216.19 g/mol | [1] |
| Appearance | White crystalline solid | [2] |
| Melting Point | 119-121 °C | [3] |
| Solubility | Slightly soluble in Chloroform and Water | [3] |

Safety & Handling Protocols

While **D-Glucurono-6,3-lactone acetonide** is not classified as a hazardous substance under OSHA 2012 Hazard Communication Standard, it is imperative to follow standard laboratory safety practices to minimize any potential risks.[\[4\]](#) Some sources indicate it may cause skin, eye, and respiratory irritation.[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

| PPE | Specification | Rationale |
|-----------------|--|---------------------|
| Eye Protection | Chemical safety goggles or glasses | [4] |
| Hand Protection | Nitrile or other appropriate chemical-resistant gloves | [4] |
| Body Protection | Standard laboratory coat | [4] |
| Respiratory | Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if dust is generated. | [4] |

Engineering Controls

| Control | Specification |
|-------------|--|
| Ventilation | Work in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust. |

Handling Procedure

- Preparation: Ensure the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Dispensing:

- Minimize the creation of dust when weighing or transferring the solid material.
- Use a spatula or other appropriate tool to handle the compound.
- Avoid direct contact with skin and eyes.[\[4\]](#)

- Post-Handling:
 - Thoroughly clean the work area and any equipment used.
 - Wash hands thoroughly with soap and water after handling the compound.
 - Properly dispose of any contaminated materials according to institutional guidelines.

First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [2] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [2] |
| Inhalation | Move the person to fresh air. If symptoms occur, get medical attention. [2] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Seek medical attention if you feel unwell. [2] |

Storage Protocols

Proper storage is critical for maintaining the stability and shelf-life of **D-Glucurono-6,3-lactone acetonide**.

Storage Conditions

| Parameter | Recommended Condition | Rationale |
|-------------|--------------------------------------|---|
| Temperature | -20°C Freezer | [3][6] |
| Atmosphere | Store in a tightly sealed container. | Prevents moisture absorption and contamination. |
| Light | Protect from light. | While not explicitly stated, it is good practice for complex organic molecules. |

Incompatible Materials

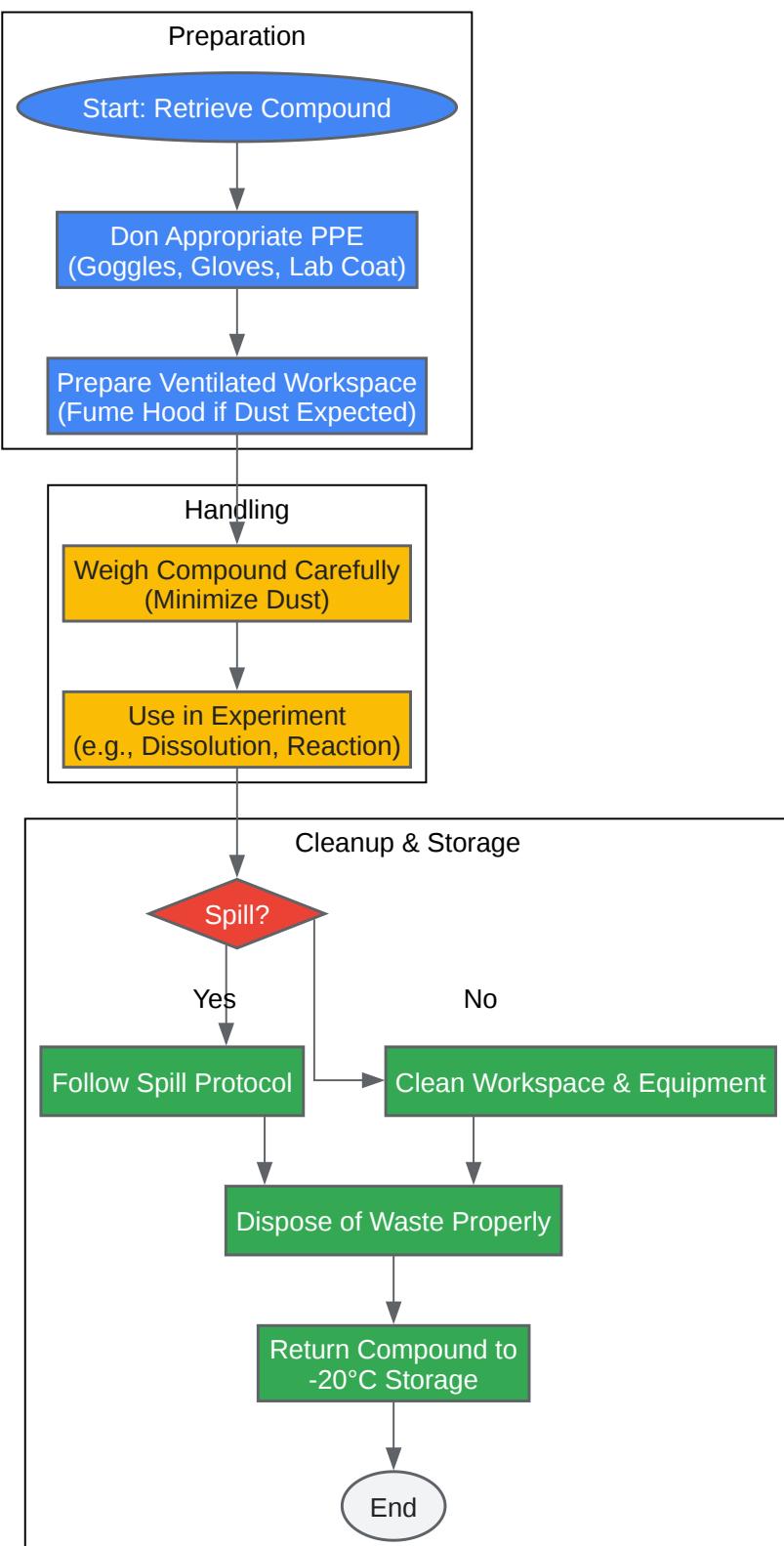
To prevent degradation or hazardous reactions, store **D-Glucurono-6,3-lactone acetonide** away from the following:

- Strong oxidizing agents[4]
- Strong acids[4]
- Strong bases[4]

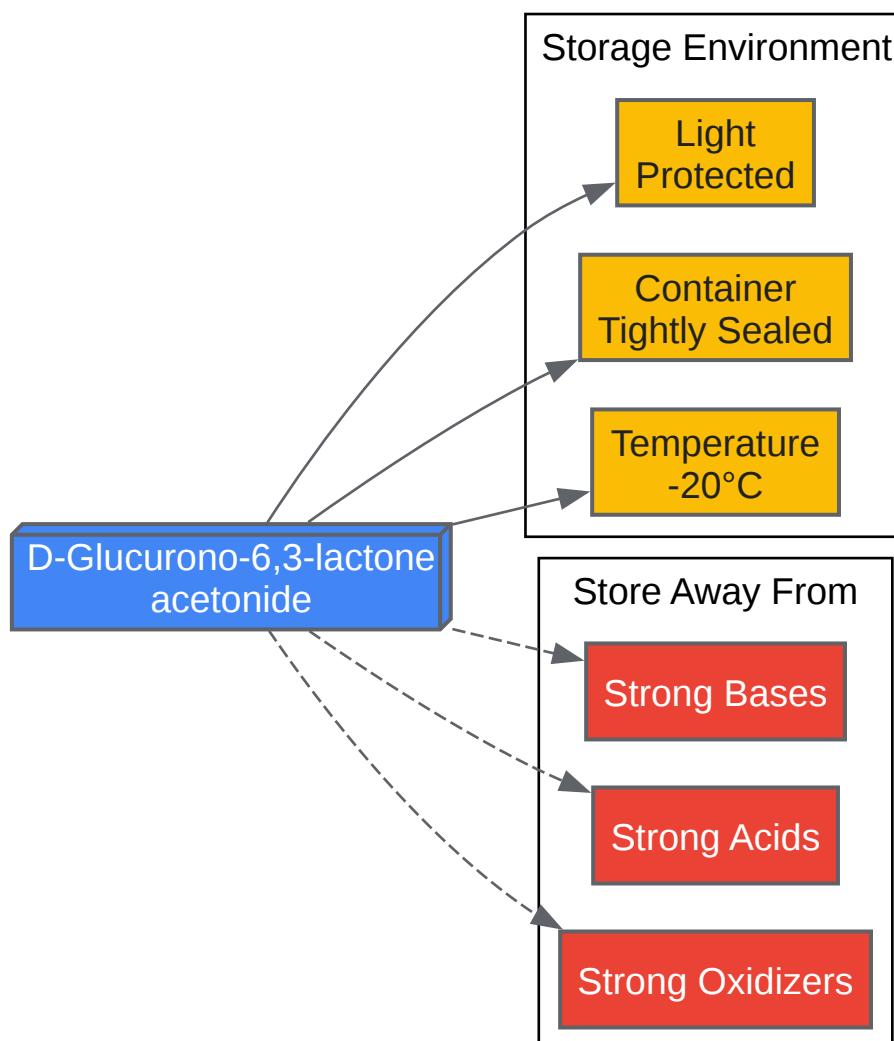
The compound is considered stable under normal, recommended storage conditions.[4][7]

Experimental Workflow & Logic Diagrams

The following diagrams illustrate the key decision-making and operational workflows for handling and storing **D-Glucurono-6,3-lactone acetonide**.

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **D-Glucurono-6,3-lactone acetonide**.

[Click to download full resolution via product page](#)

Caption: Recommended Storage Conditions for Compound Integrity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6,3-Glucuronolactone acetonide | C9H12O6 | CID 12775213 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. Cas 20513-98-8,D-Glucurono-6,3-lactone acetonide | lookchem [lookchem.com]
- 4. fishersci.com [fishersci.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. D-Glucurono-6,3-lactone acetonide | CAS#:20513-98-8 | Chemsra [chemsrc.com]
- 7. dcfinechemicals.com [dcfinechemicals.com]
- To cite this document: BenchChem. [Handling and storage procedures for D-Glucurono-6,3-lactone acetonide.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014291#handling-and-storage-procedures-for-d-glucurono-6-3-lactone-acetonide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com